

# Effect of prolonged fasting on mebrofenin scan results

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Technetium Tc 99m mebrofenin*

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## Technical Support Center: Mebrofenin Scintigraphy

This resource provides troubleshooting guides and frequently asked questions regarding the impact of patient fasting on Technetium-99m (99mTc)-Mebrofenin hepatobiliary scintigraphy (HBS) results.

### Frequently Asked Questions (FAQs)

Q1: Why is patient fasting required before a 99mTc-Mebrofenin scan?

Fasting is a critical component of patient preparation to ensure the gallbladder is in a resting state. A minimum fasting period of 2-6 hours for adults allows for the passage of ingested food, cessation of duodenal cholecystokinin (CCK) secretion, and relaxation of the gallbladder, making it receptive to filling with the radiolabeled bile.<sup>[1][2]</sup> This standardization is essential for the consistency and reproducibility of the scan results.<sup>[3][4]</sup>

Q2: What is considered "prolonged fasting" in the context of a mebrofenin scan?

Prolonged fasting is generally defined as a period greater than 24 hours without food intake.<sup>[1]</sup> <sup>[3][4][5]</sup> This condition, along with total parenteral nutrition (TPN), can significantly alter biliary kinetics.<sup>[4][6]</sup>

Q3: How does prolonged fasting affect mebrofenin scan results?

Prolonged fasting leads to a full, static gallbladder containing thickened, sludgy bile due to increased water resorption.[1][2][7] This state of stasis can prevent the 99mTc-Mebrofenin radiotracer from entering the gallbladder.[1][5] Consequently, the gallbladder will not be visualized during the scan, leading to a potential false-positive result for conditions like acute cholecystitis, where cystic duct obstruction is the key diagnostic indicator.[1][5]

Q4: Can prolonged fasting impact the Gallbladder Ejection Fraction (GBEF) measurement?

Yes. Recent research suggests that prolonged (overnight) fasting can lead to gallbladder overdistention, which may impede its ability to contract effectively.[8][9] This can result in a diminished or misrepresented GBEF reading.[8][9] In one study, repeat cholescintigraphy with a shorter fasting period (4-6 hours) showed a significant increase in the mean GBEF compared to scans performed after overnight fasting.[8][9]

## Troubleshooting Guide

Issue: Non-visualization of the gallbladder in a patient with suspected acute cholecystitis who has been fasting for over 24 hours.

- Problem: The non-visualization may be a false-positive result for cystic duct obstruction caused by the physiological effects of prolonged fasting, rather than a true pathology.[1][5] A full, static gallbladder prevents the radiotracer from entering.[1]
- Solution: Pre-treatment with a Cholecystikinin (CCK) Analog. To prevent a false-positive study, patients who have been fasting for more than 24 hours or are on TPN should be pre-treated with a CCK analog, such as sincalide.[1][2][5][10] This stimulates the gallbladder to contract and empty its sludgy bile, making it ready to fill with the radiolabeled bile when the mebrofenin is administered.[1][2]

Issue: A patient with suspected biliary hyperkinesia has a GBEF result that is lower than expected after overnight fasting.

- Problem: The extended fasting period may have caused gallbladder overdistention, artificially lowering the GBEF measurement and potentially masking the hyperkinetic condition.[8][9]
- Solution: Repeat the Scan with a Shorter Fasting Period. Consider repeating the cholescintigraphy with a standardized, shorter fasting period of 4 to 6 hours.[8][9] This may

provide a more accurate assessment of the gallbladder's contractility.[9]

## Quantitative Data Summary

The following table summarizes findings from a study investigating the effect of fasting duration on Gallbladder Ejection Fraction (GBEF) in patients with suspected symptomatic gallbladder hyperkinesia.[8][9]

Fasting Duration	Mean Gallbladder Ejection Fraction (GBEF)	Change in Mean GBEF	Statistical Significance (p-value)
Overnight Fasting	46.5%	N/A	N/A
4 to 6 Hours	90.3%	+94%	0.0017

## Experimental Protocols

### 1. Standard Patient Preparation for 99mTc-Mebrofenin HBS

This protocol is for patients without prolonged fasting.

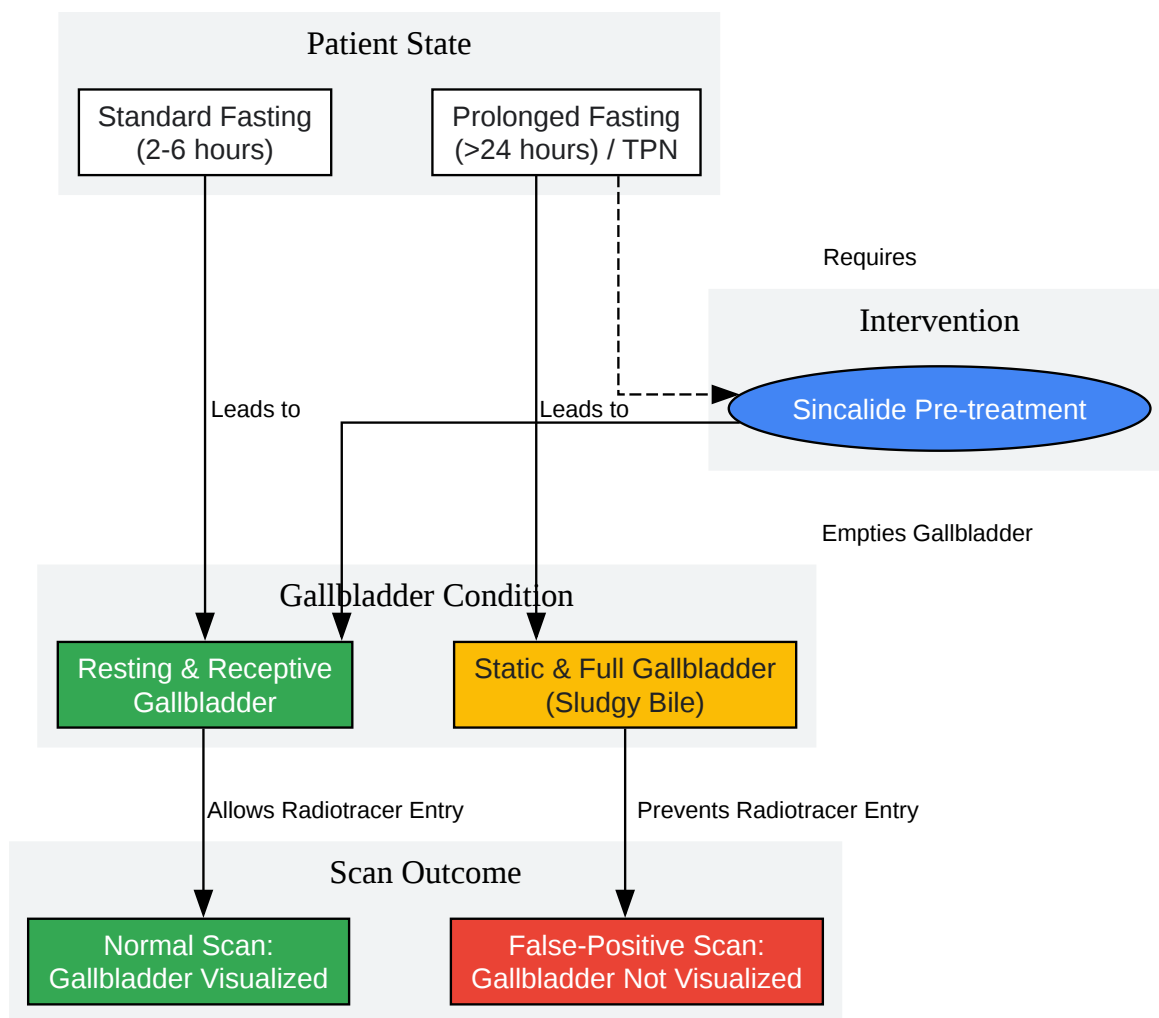
- Fasting: The patient must be fasting for a minimum of 2-6 hours (adults) prior to the study.[1][10] Fasting should not exceed 24 hours.[3][5]
- Medication Review: Opiate analgesics (e.g., morphine) should be discontinued for at least 6-12 hours before the scan as they can cause a spasm of the sphincter of Oddi, mimicking an obstruction.[1][2]
- Radiopharmaceutical Administration: An adult dose of 111–185 MBq (3–5 mCi) of 99mTc-Mebrofenin is administered intravenously as a bolus injection.[1][5] The dose may be increased for patients with hyperbilirubinemia.[5]
- Imaging: Dynamic imaging begins immediately after injection. Images of the liver, biliary tract, gallbladder, and small intestine are acquired over a period of approximately 60 minutes.[11]

### 2. Protocol for Patients with Prolonged Fasting (>24 hours) or on TPN

This protocol includes a pre-treatment step to avoid false-positive results.

- **Sincalide Pre-treatment:** To empty the gallbladder, administer 0.02 µg/kg of sincalide intravenously.[\[1\]](#)[\[10\]](#) The infusion is typically given over 30-60 minutes.[\[1\]](#)[\[10\]](#)
- **Waiting Period:** A waiting period of 15-60 minutes after the sincalide infusion is complete is required to allow the gallbladder to relax.[\[1\]](#)[\[10\]](#)
- **Radiopharmaceutical Administration:** Following the waiting period, inject the standard adult dose of 99mTc-Mebrofenin (111–185 MBq) intravenously.[\[1\]](#)[\[5\]](#)
- **Imaging:** Proceed with the standard dynamic imaging protocol as described above.

## Visualized Workflow and Logic



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Caption: Logical workflow showing how fasting duration affects gallbladder state and mebrofenin scan outcomes.

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## References

- 1. benchchem.com [benchchem.com]
- 2. Hepatobiliary Scintigraphy - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. snmmi.org [snmmi.org]
- 4. researchgate.net [researchgate.net]
- 5. benchchem.com [benchchem.com]
- 6. The effect of prolonged fasting and total parenteral nutrition on hepatobiliary imaging with technetium-99m DISIDA - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. ijsurgery.com [ijsurgery.com]
- 8. esmed.org [esmed.org]
- 9. researchgate.net [researchgate.net]
- 10. radiology.wisc.edu [radiology.wisc.edu]
- 11. Tc-99m Mebrofenin Hepatobiliary Scan in Obstructive Hepatobiliary Disease: Determining Causes with Early and Late Delayed Imaging - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Effect of prolonged fasting on mebrofenin scan results]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1243543#effect-of-prolonged-fasting-on-mebrofenin-scan-results]

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